

Molybdenum Diselenide (MoSe₂) in Solar Cell Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: Molybdenum diselenide

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Introduction

Molybdenum diselenide (MoSe₂), a transition metal dichalcogenide (TMDC), has emerged as a promising material in the field of photovoltaics due to its unique optoelectronic properties. With a tunable bandgap, high absorption coefficient, and excellent charge carrier mobility, MoSe₂ is being explored for various roles within solar cell architectures, including as a light-absorbing layer, charge transport layer, and for surface passivation. This document provides detailed application notes on the use of MoSe₂ in solar cells, summarizing key performance data and offering comprehensive experimental protocols for its synthesis and device integration.

Applications of MoSe₂ in Solar Cells

MoSe₂'s versatility allows for its incorporation into a range of solar cell technologies, including perovskite, Copper Indium Gallium Selenide (CIGS), and organic solar cells. Its primary functions include:

- **Absorber Layer:** MoSe₂'s direct bandgap in its monolayer form is well-suited for absorbing sunlight and generating electron-hole pairs.
- **Electron Transport Layer (ETL):** MoSe₂ can facilitate the efficient collection of electrons from the absorber layer and their transport to the electrode.

- **Hole Transport Layer (HTL):** In certain device architectures, MoSe₂ can be utilized to effectively extract and transport holes.
- **Interfacial Layer/Passivation:** MoSe₂ can be used to passivate defects at interfaces within the solar cell, reducing charge recombination and improving overall device performance and stability.

Data Presentation: Performance of MoSe₂-Based Solar Cells

The following tables summarize the quantitative performance data of solar cells incorporating MoSe₂ in various roles.

Table 1: MoSe₂ as an Electron Transport Layer (ETL) in Perovskite Solar Cells

Device Architecture	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Glass/FTO/C-TiO ₂ /MoSe ₂ /CH ₃ NH ₃ PbI ₃ /Spiro-OMeTAD/Au	1.02	11.27	70	7.97	[1]
Glass/FTO/C-TiO ₂ /SmMoSe ₂ (5%)/...	1.02	13.02	78	9.46	[2]
Glass/FTO/C-TiO ₂ /SmMoSe ₂ (10%)/...	1.03	13.93	82	10.24	[2]
ITO/Cu ₂ O/MAPbI ₃ /TiO ₂ nanodiscs & MoSe ₂ /Al/SiO ₂	1.07	21.91	-	19.17	[3]

Table 2: MoSe2 as an Interfacial Layer in CIGS Solar Cells

Device Configuration	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Notes	Reference
Without MoSe2 layer	0.681	35.75	82.88	20.19	Baseline for comparison.	[4]
With MoSe2 layer (Optimized)	-	-	-	23.30	Simulation results.	[4]
With MoSe2 and Graded Bandgap	0.868	39.45	81.89	28.06	Simulation results.	[4]
MoSe2 as Back Surface Field	-	-	-	24.57%	Improved from 22.52% without BSF.	[5]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis and deposition of MoSe2 for solar cell applications.

Protocol 1: Hydrothermal Synthesis of MoSe2 Nanosheets

This protocol describes a facile one-step hydrothermal method for synthesizing MoSe2 hollow nanospheres composed of few-layered nanosheets.

Materials:

- Ammonium molybdate ($(\text{NH}_4)_2\text{MoO}_4 \cdot 2\text{H}_2\text{O}$)
- Selenium (Se) powder
- Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) solution
- Deionized (DI) water

Equipment:

- Teflon-lined stainless steel autoclave
- Magnetic stirrer
- Centrifuge
- Oven

Procedure:

- Dissolve 0.507 g of ammonium molybdate and 0.316 g of selenium powder in 60 mL of deionized water in a beaker under constant stirring.^[6]
- Add 10 mL of hydrazine hydrate to the mixture.^[6]
- Adjust the pH of the mixture to 12 by adding NaOH solution.^[6]
- Transfer the resulting solution into a Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it to 200°C for 48 hours.^[6]
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the black precipitate by centrifugation.

- Wash the product with deionized water and ethanol several times to remove any unreacted precursors and byproducts.
- Dry the final MoSe₂ product in an oven at 60°C for 12 hours.

Protocol 2: Chemical Vapor Deposition (CVD) of Monolayer MoSe₂

This protocol details the atmospheric pressure chemical vapor deposition (APCVD) method for growing monolayer MoSe₂ on a SiO₂/Si substrate.

Materials:

- Molybdenum trioxide (MoO₃) powder (>99%)
- Selenium (Se) pellets (99.999%)
- Silicon wafer with a 300 nm SiO₂ layer (Si/SiO₂)
- Acetone
- Isopropyl alcohol (IPA)
- Deionized (DI) water
- Hydrofluoric acid (HF, 2%)
- High-purity argon (Ar) and/or nitrogen (N₂) gas

Equipment:

- Tube furnace with a quartz tube (e.g., 1-inch diameter)
- Alumina boats
- Mass flow controllers

Procedure:

- Substrate Cleaning:
 - Sonicate the Si/SiO₂ substrates in acetone and isopropyl alcohol for 10 minutes each.[\[7\]](#)
 - Rinse the substrates thoroughly with deionized water.[\[7\]](#)
 - Briefly dip the substrates in a 2% HF solution to remove any native oxide.[\[7\]](#)
 - Dry the substrates with a stream of high-purity nitrogen or argon gas.[\[7\]](#)
- Precursor and Substrate Placement:
 - Place a specific amount of MoO₃ powder (e.g., ~20 mg) in an alumina boat.[\[8\]](#)
 - Place the cleaned Si/SiO₂ substrate face down on top of the MoO₃ powder in the same boat.[\[9\]](#)
 - Place a separate alumina boat containing Se pellets (e.g., ~300 mg) upstream in the furnace.[\[8\]](#)
- Growth Process:
 - Insert the boats into the quartz tube of the CVD furnace.
 - Purge the tube with high-purity argon gas for at least 15-20 minutes to remove oxygen and moisture.
 - Heat the furnace to the desired growth temperature (e.g., 750°C) with a specific ramp rate (e.g., 50°C/min).[\[9\]](#)
 - Maintain the growth temperature for a set duration (e.g., 10-20 minutes).[\[9\]](#)[\[10\]](#)
 - During the growth, maintain a constant flow of argon gas. Some procedures may introduce a small flow of hydrogen gas to promote monolayer growth.[\[10\]](#)
- Cooling and Sample Retrieval:

- After the growth period, turn off the furnace and let it cool down naturally to room temperature under a continuous argon flow.
- Once cooled, carefully remove the substrate with the grown MoSe₂ film.

Protocol 3: Spin Coating of MoSe₂ Quantum Dots (QDs) for a Hole Transport Layer

This protocol outlines the deposition of MoSe₂ QDs onto a substrate to form a hole transport layer.

Materials:

- MoSe₂ quantum dot solution (synthesized via methods like pulsed-laser ablation in liquid) [\[11\]](#)
- Substrate (e.g., ITO-coated glass with a ZnO nanorod layer)[\[11\]](#)

Equipment:

- Spin coater
- Pipette
- Hotplate

Procedure:

- Substrate Preparation: Ensure the substrate is clean and ready for deposition.
- Spin Coating:
 - Place the substrate on the chuck of the spin coater.
 - Dispense a sufficient amount of the MoSe₂ QD solution (e.g., 100 µL) onto the substrate. [\[11\]](#)
 - Initiate the spin coating process with a two-step program:

- Step 1: 500 rpm for 15 seconds.[\[11\]](#)
- Step 2: 700 rpm for 15 seconds.[\[11\]](#)
- Annealing:
 - Carefully transfer the coated substrate to a hotplate.
 - Heat the substrate at 65°C in air for 15 minutes to evaporate the solvent and improve film quality.[\[11\]](#)

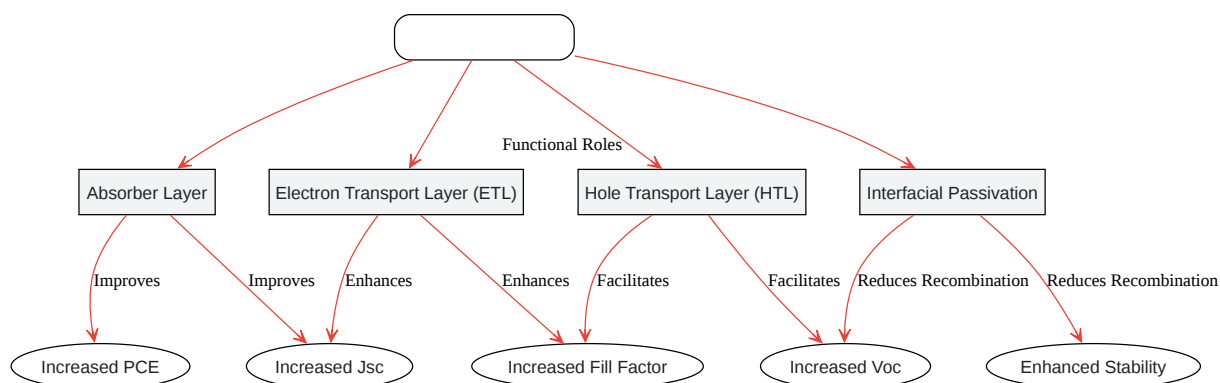
Visualizations

The following diagrams, generated using Graphviz, illustrate key experimental workflows and logical relationships in the application of MoSe₂ in solar cells.



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Figure 1: Experimental workflow for the Chemical Vapor Deposition (CVD) of MoSe₂.



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Figure 2: Logical relationships of MoSe2's roles and their impact on solar cell performance.

Characterization Protocols

After synthesis and deposition, thorough characterization of the MoSe2 films and the final solar cell devices is crucial.

MoSe2 Film Characterization:

- Raman Spectroscopy: To confirm the presence and quality of MoSe2 and determine the number of layers.
- Photoluminescence (PL) Spectroscopy: To determine the bandgap and assess the optical quality of the material.
- X-ray Photoelectron Spectroscopy (XPS): To analyze the elemental composition and chemical states of Mo and Se.[9]

- Atomic Force Microscopy (AFM): To determine the thickness and surface morphology of the deposited films.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To visualize the surface morphology, crystal structure, and layer stacking of the MoSe₂ material. [9]

Solar Cell Device Characterization:

- Current Density-Voltage (J-V) Measurement: To determine the key performance parameters: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).
- External Quantum Efficiency (EQE) Measurement: To evaluate the wavelength-dependent efficiency of photon-to-electron conversion.
- Stability Testing: To assess the long-term performance of the solar cells under various stress conditions such as continuous illumination, elevated temperature, and humidity, following protocols like ISOS (International Summit on Organic Photovoltaic Stability). [12]

Conclusion

Molybdenum diselenide is a highly promising material for advancing solar cell technologies. Its versatile roles as an absorber, charge transport layer, and passivation agent offer multiple avenues for improving the efficiency and stability of various solar cell architectures. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists to explore and optimize the use of MoSe₂ in next-generation photovoltaic devices. Further research into scalable and cost-effective synthesis and deposition techniques will be critical for the commercial realization of MoSe₂-based solar cells.

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